

# Lorediplon: A Technical Overview for Drug Development Professionals

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## Compound of Interest

Compound Name: Lorediplon

Cat. No.: B1675135

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This whitepaper provides a comprehensive technical guide to **Lorediplon**, a novel non-benzodiazepine hypnotic agent. The information is intended for researchers, scientists, and professionals involved in the drug development process, offering a detailed look at its chemical properties, mechanism of action, and pharmacological profile.

## Core Chemical and Physical Data

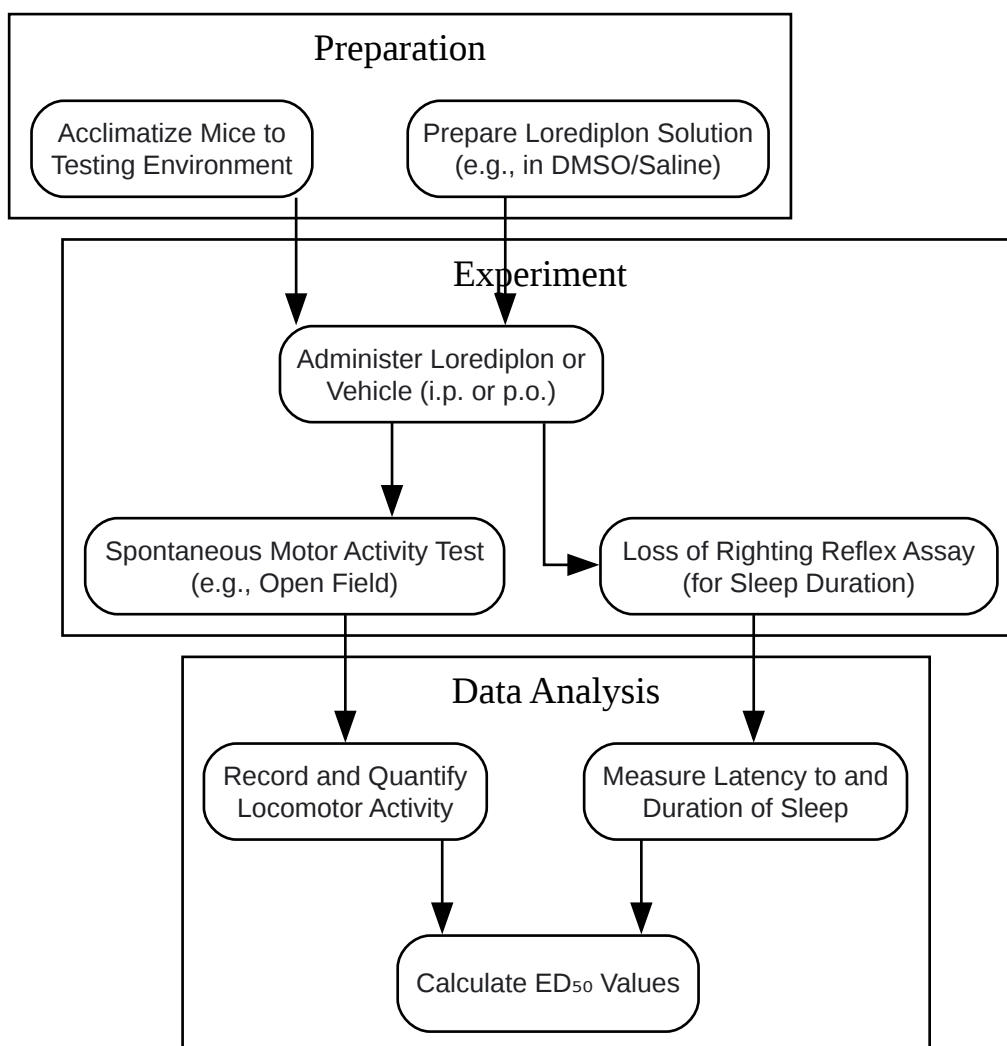
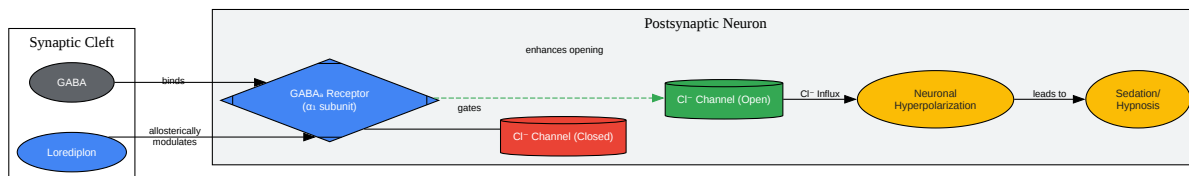
**Lorediplon**, with the IUPAC name N-{2-fluoro-5-[3-(thiophen-2-ylcarbonyl)pyrazolo[1,5-a]pyrimidin-7-yl]phenyl}-N-methylacetamide, is a pyrazolopyrimidine derivative.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>15</sub> FN <sub>4</sub> O <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	917393-39-6	
Molar Mass	394.42 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO, not in water	

## Mechanism of Action: GABAA Receptor Modulation

**Lorediplon** exerts its hypnotic effects through positive allosteric modulation of the  $\gamma$ -aminobutyric acid type A (GABA<sub>A</sub>) receptor, the primary inhibitory neurotransmitter receptor in the central nervous system. Specifically, **Lorediplon** shows a degree of selectivity for GABA<sub>A</sub> receptors containing the  $\alpha_1$  subunit. This subunit is predominantly associated with the sedative and hypnotic effects of drugs targeting this receptor system.

The binding of **Lorediplon** to the GABA<sub>A</sub> receptor enhances the effect of GABA, leading to an increased influx of chloride ions into the neuron. This hyperpolarizes the neuron, making it less likely to fire and thus promoting a state of sedation and sleep.



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## References

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